

AM11542: Application Notes and Protocols for Studying G-protein Coupled Receptors

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AM11542 is a potent synthetic agonist of the cannabinoid receptor 1 (CB1), a class A G-protein coupled receptor (GPCR).[1][2] As a tetrahydrocannabinol (THC) analog, **AM11542** has been instrumental in elucidating the structural and functional dynamics of CB1 receptor activation.[2] [3] Its high affinity and wash-resistant binding properties make it a valuable tool for in vitro and structural studies. These application notes provide a comprehensive overview of **AM11542**, its pharmacological properties, and detailed protocols for its use in studying GPCRs, particularly the CB1 receptor.

Mechanism of Action

AM11542 acts as a full agonist at the CB1 receptor. Upon binding, it induces significant conformational changes in the receptor, leading to its activation.[2][3] This activation involves a notable inward movement of transmembrane helices I and II and an outward shift of helix VI on the intracellular side, creating a binding site for G-proteins.[4] A key feature of **AM11542**-induced activation is the engagement of a "twin toggle switch" involving residues Phe200 and Trp356, which is considered essential for receptor activation.[2][3] The binding of **AM11542** to the CB1 receptor is primarily driven by hydrophobic and aromatic interactions.[5]

The CB1 receptor primarily couples to inhibitory G-proteins (Gi/o), and its activation by agonists like **AM11542** leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular



cyclic adenosine monophosphate (cAMP) levels.[6][7] This signaling cascade is central to the physiological effects mediated by the CB1 receptor.

Quantitative Data Summary

The following tables summarize the quantitative pharmacological data for **AM11542** in relation to the human CB1 receptor.

Table 1: Binding Affinity of AM11542 for the Human CB1 Receptor

Ligand	Receptor	Assay Type	Radioligand	Ki (nM)	Reference
AM11542	Human CB1	Radioligand Binding	[³ H]CP55,940	0.11	[8]

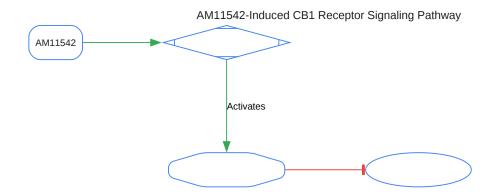
Table 2: Functional Potency and Efficacy of AM11542 at the Human CB1 Receptor

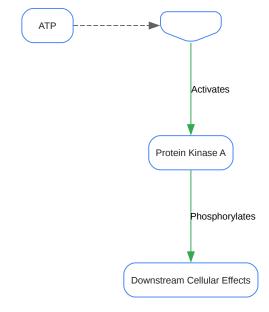
Ligand	Receptor	Assay Type	Paramete r	Value	Efficacy	Referenc e
AM11542	Human CB1	cAMP Accumulati on Inhibition	EC50	Not explicitly stated, but potent	Full Agonist	

Signaling Pathway

The binding of **AM11542** to the CB1 receptor initiates a cascade of intracellular events characteristic of Gi/o-coupled GPCRs. The diagram below illustrates this signaling pathway.

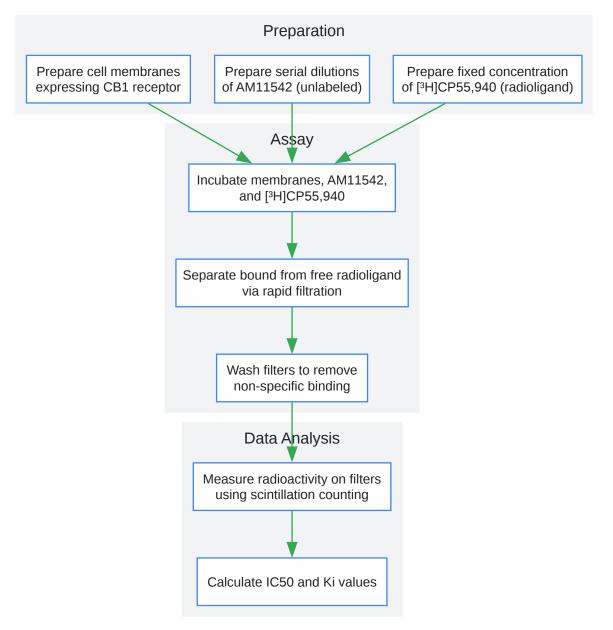






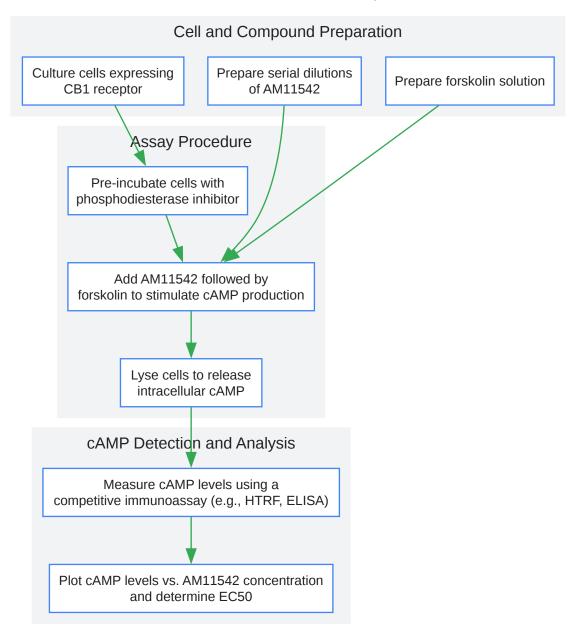


Radioligand Binding Assay Workflow





cAMP Accumulation Inhibition Assay Workflow



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